

Application Notes and Protocols for the Analytical Characterization of Berninamycin D

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Introduction

Berninamycin D is a cyclic thiopeptide antibiotic and a minor metabolite isolated from the fermentation broth of Streptomyces bernensis. As a member of the berninamycin family, its structural elucidation and characterization are crucial for understanding its biological activity, mechanism of action, and potential therapeutic applications. **Berninamycin D** is structurally distinct from its major analogue, Berninamycin A, notably by the absence of two dehydroalanine units.[1] This document provides detailed application notes and experimental protocols for the comprehensive analytical characterization of **Berninamycin D**, employing a suite of modern analytical techniques.

The primary methods for characterizing **Berninamycin D** include High-Performance Liquid Chromatography (HPLC) for isolation and purity assessment, Mass Spectrometry (MS) for molecular weight determination and structural fragmentation analysis, and Nuclear Magnetic Resonance (NMR) spectroscopy for detailed structural elucidation.

Physicochemical Properties and Quantitative Data

A summary of the key physicochemical properties of **Berninamycin D** and the related Berninamycin A is presented below for comparative analysis.

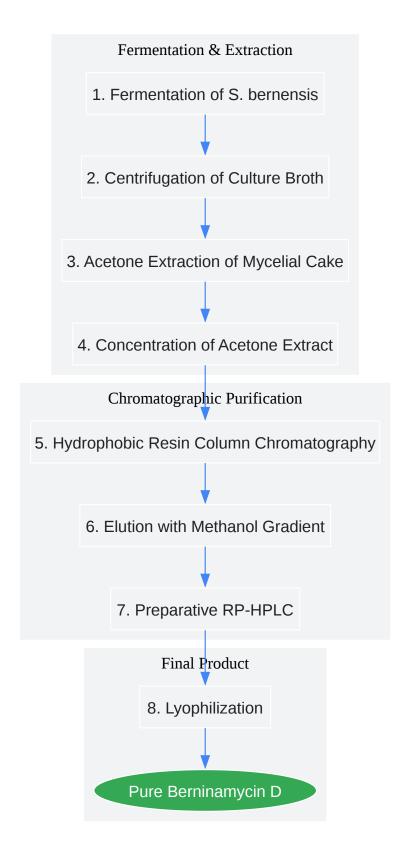


Property	Berninamycin D	Berninamycin A
Molecular Formula	C45H45N13O13S	C51H51N15O15S
Molecular Weight	1008.0 g/mol [1][2][3]	1146.1 g/mol [4]
CAS Number	161263-50-9[1][2][3]	Not specified
Appearance	Solid[3]	Pale yellow amorphous solid
Solubility	Soluble in DMF and DMSO[3]	Not specified
Origin	Streptomyces bernensis[1][3]	Streptomyces bernensis

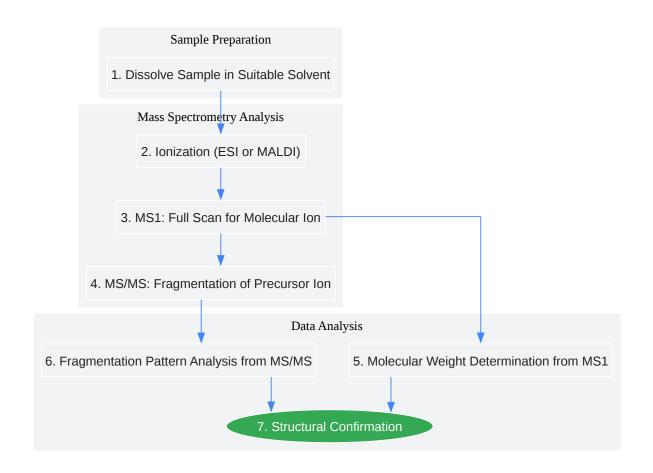
Experimental ProtocolsIsolation and Purification of Berninamycin D

Berninamycin D is typically isolated from the fermentation culture of Streptomyces bernensis as a minor component alongside other berninamycin analogues. A general workflow for its isolation and purification is outlined below.









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